

Evaluating the Synergistic Effects of Dimethenamid with Other Herbicides: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethenamid*

Cat. No.: *B1670659*

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Dimethenamid, a chloroacetamide herbicide, is a vital tool in modern agriculture for the pre-emergence control of annual grasses and small-seeded broadleaf weeds. Its mode of action involves the inhibition of very-long-chain fatty acid synthesis, leading to the disruption of cell growth and division in susceptible plants. To broaden the spectrum of weed control, enhance efficacy, and manage the evolution of herbicide-resistant weeds, **Dimethenamid** is frequently tank-mixed with other herbicides. This guide provides a comparative analysis of the synergistic effects observed when **Dimethenamid** is combined with other herbicide classes, supported by experimental data and detailed protocols.

Synergistic Combinations with Dimethenamid

The co-application of **Dimethenamid** with herbicides from different mode of action groups can result in synergistic, additive, or antagonistic effects. Synergy, where the combined effect of the herbicides is greater than the sum of their individual effects, is particularly valuable as it can lead to improved weed control at lower application rates, reducing both economic and environmental costs.^[1]

Dimethenamid and Glyphosate

The combination of **Dimethenamid** with glyphosate has been shown to provide enhanced, longer-lasting control of undesired plant growth.^[1] This synergistic effect allows for effective weed management at reduced application rates for both active ingredients.^[1]

Experimental Data:

Target Weed	Dimethenamid (kg/ha)	Glyphosate (kg/ha)	% Control (Observed)	% Control (Expected Additive)	Interaction
Broadleaf Weed	0.1 - 3.0	0.1 - 3.0	Higher than additive	-	Synergy ^[1]

Experimental Protocol: Post-emergence Application of **Dimethenamid** and Glyphosate

A method for controlling undesired plant growth in the presence of a crop involves applying a herbicidally effective aggregate amount of **Dimethenamid** and glyphosate post-emergence to the locus of a broadleaf weed. The application rate of **Dimethenamid** typically ranges from 0.1 to 3.0 kg/ha , with a preferred range of 0.25 to 1.5 kg/ha .^[1] The application rate of glyphosate also ranges from 0.1 to 3.0 kg/ha . Evaluation of weed control is typically conducted at set intervals after application to determine the percentage of control compared to untreated plots.

Dimethenamid-P and Pendimethalin

Field trials have demonstrated that pre-emergence applications of **Dimethenamid-P** in combination with pendimethalin provide effective broad-spectrum weed control in maize. Even at reduced rates, these mixtures have shown high efficacy against a range of weeds.

Experimental Data: Weed Control Efficacy in Maize

D+P: **Dimethenamid-P** + Pendimethalin N+R+D: Nicosulfuron + Rimsulfuron + Dicamba T: Tembotrione M+N: Mesotrione + Nicosulfuron F+J: Foramsulfuron + Iodosulfuron N: Nicosulfuron MSO: Methylated Seed Oil AMN: Ammonium Nitrate

Treatment	Rate (g/ha)	Weed Species	% Weed Mass Reduction (2013)	% Weed Mass Reduction (2014)
D+P	850 + 1000	Multiple	>91% (except field pansy)	>91%
D+P (75% rate)	637.5 + 750	Multiple	>91% (except field pansy)	>91%
D+P (50% rate)	425 + 500	Multiple	>78%	>91%
D+P (50% rate) fb N+R+D + MSO + AMN	425+500 fb 4+15.6+93.5	Multiple	>94%	>94%
D+P (50% rate) fb T + MSO + AMN	425+500 fb 33	Multiple	>85%	>94%
D+P (50% rate) fb M+N + MSO + AMN	425+500 fb 37.5+15	Multiple	>94%	>88%
D+P (50% rate) fb F+J + MSO + AMN	425+500 fb 7.5+0.25	Multiple	>94%	>94%
D+P (50% rate) fb N + MSO + AMN	425+500 fb 15	Multiple	>94%	>94%

Experimental Protocol: Field Trials of **Dimethenamid-P** and Pendimethalin in Maize

Field experiments were conducted in a randomized complete block design with four replications. Maize was planted in late April. Pre-emergence herbicides (**Dimethenamid-P** + pendimethalin) were applied after sowing. Post-emergence herbicides were applied when maize was at the 3-5 leaf stage. Weed control efficacy was assessed by determining the fresh weight of weeds per square meter in each plot and comparing it to the untreated control.

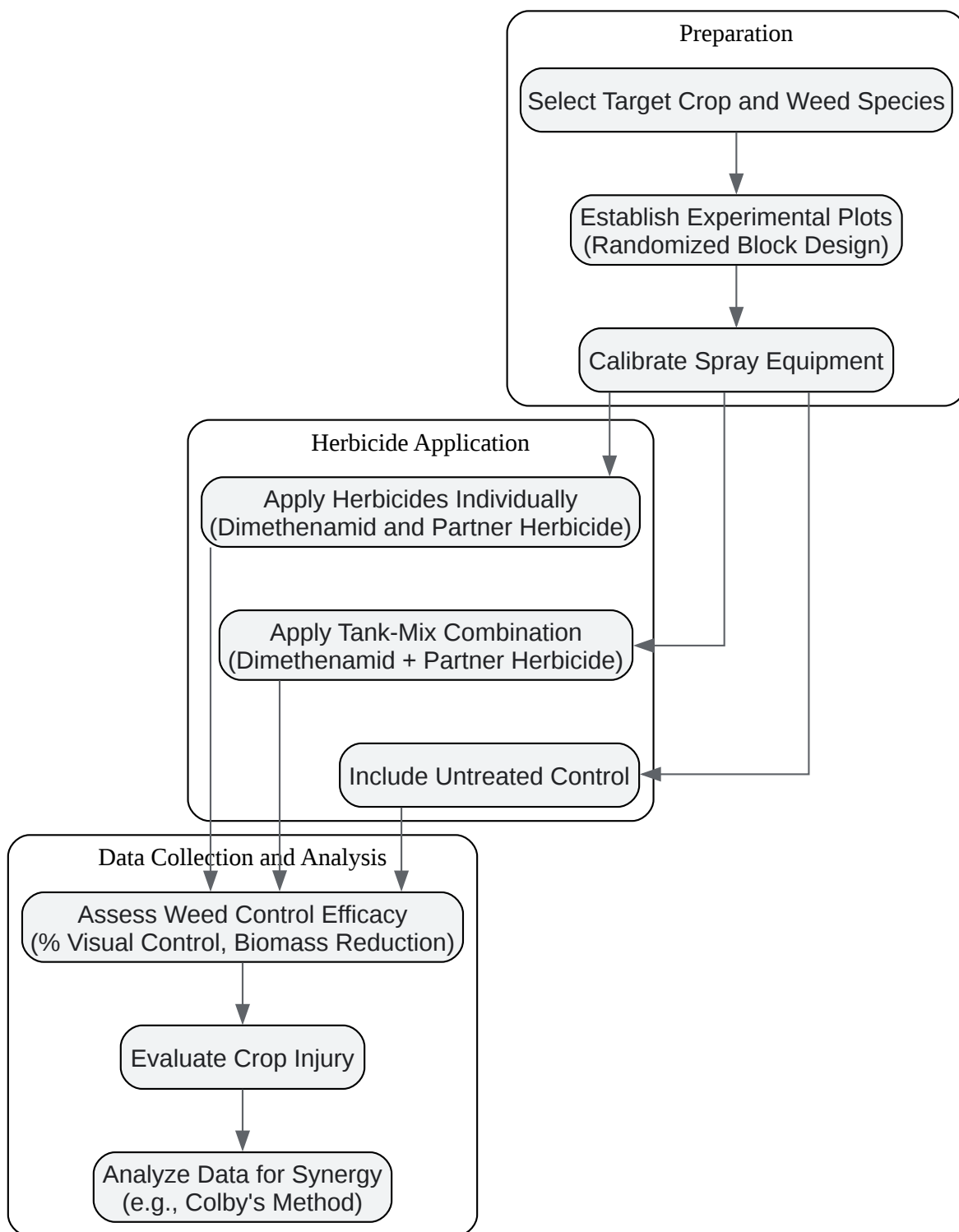
Dimethenamid with ACCase and ALS Inhibitors

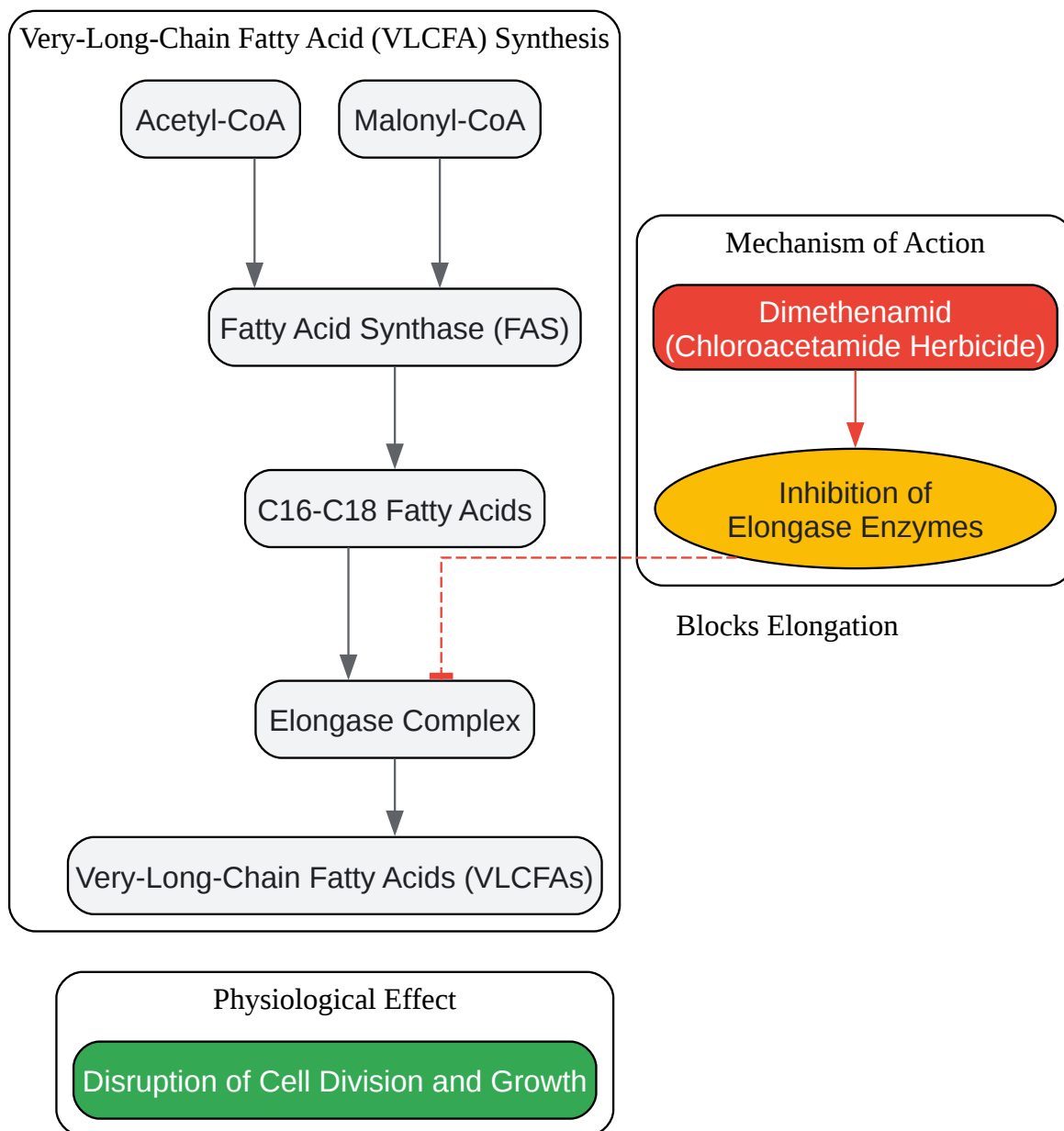
Research has also documented synergistic interactions between **Dimethenamid** (a Group 15 herbicide) and herbicides from other groups, such as ACCase inhibitors (Group 1) and ALS inhibitors (Group 2).

- ACCase Inhibitors (e.g., sethoxydim, fluazifop-P): Studies have shown that combining **Dimethenamid** with sethoxydim or fluazifop-P can lead to a synergistic increase in the control of grass weeds like barnyardgrass, broadleaf signalgrass, johnsongrass, and red rice. The level of synergism can be influenced by the adjuvant system and the application rates of the herbicides.
- ALS Inhibitors (e.g., imazethapyr): A synergistic response has also been observed when **Dimethenamid** is mixed with imazethapyr for the control of certain grass species. Interestingly, the synergistic effect with imazethapyr was not significantly impacted by the adjuvant or the dose.

Visualizing Experimental Workflows and Biological Pathways

To better understand the evaluation of herbicide synergy and the mode of action of **Dimethenamid**, the following diagrams are provided.





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References

- 1. US5888935A - Synergistic herbicidal compositions of dimethenamid and glyphosate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Evaluating the Synergistic Effects of Dimethenamid with Other Herbicides: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670659#evaluating-the-synergistic-effects-of-dimethenamid-with-other-herbicides]

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